

Technical Guide: Solubility of N,N-Dimethylamidino Urea in Organic Solvents

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Compound of Interest

Compound Name: *N,N*-Dimethylamidino Urea

Cat. No.: B15572935

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the solubility of **N,N-Dimethylamidino Urea** in organic solvents. Despite a comprehensive search of scientific literature and chemical databases, no specific quantitative solubility data for **N,N-Dimethylamidino Urea** has been found. This document, therefore, serves as a procedural guide for researchers to determine the solubility of this compound. It provides detailed experimental protocols based on established methodologies, such as the shake-flask method, which is widely regarded as the gold standard for solubility determination.[1][2] Additionally, this guide includes a visual workflow to aid in the experimental setup and execution.

Introduction to N,N-Dimethylamidino Urea

N,N-Dimethylamidino Urea, with the IUPAC name (E)-[amino(dimethylamino)methylidene]urea, is an organic compound with the molecular formula $C_4H_{10}N_4O$. [3] Its chemical structure and properties are available in public databases such as PubChem (CID 55289276). [3] Understanding the solubility of this compound in various organic solvents is crucial for its application in research and development, particularly in areas such as drug discovery and formulation, where solubility directly impacts bioavailability and efficacy.

Quantitative Solubility Data

As of the date of this publication, there is no publicly available quantitative data on the solubility of **N,N-Dimethylamidino Urea** in common organic solvents. To facilitate future research, the following table is provided as a template for recording experimentally determined solubility data.

Table 1: Experimentally Determined Solubility of **N,N-Dimethylamidino Urea**

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method of Analysis
e.g., Ethanol	e.g., 25	e.g., HPLC-UV		
e.g., Acetone	e.g., 25	e.g., Gravimetric		
e.g., Dichloromethane	e.g., 25			
e.g., Toluene	e.g., 25			
e.g., Dimethyl Sulfoxide (DMSO)	e.g., 25			
e.g., N,N- Dimethylformami de (DMF)	e.g., 25			

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The shake-flask method is a reliable and widely used technique for determining the thermodynamic solubility of a solid in a liquid.^{[1][4]} The following protocol provides a step-by-step guide for its implementation.

Materials and Equipment

- N,N-Dimethylamidino Urea** (solid)

- Selected organic solvents (analytical grade or higher)
- Screw-capped vials or flasks
- Orbital shaker or agitator with temperature control
- Analytical balance
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., HPLC-UV, UV-Vis spectrophotometer, or gravimetric analysis setup)

Procedure

- **Preparation of Solvent:** Select the desired organic solvent and ensure it is of high purity.
- **Addition of Solute:** Add an excess amount of solid **N,N-Dimethylamidino Urea** to a vial or flask containing a known volume or mass of the solvent. The presence of undissolved solid at the end of the experiment is crucial to ensure that a saturated solution has been achieved.
[1]
- **Equilibration:** Seal the vials or flasks and place them in an orbital shaker with a constant temperature bath. Agitate the mixture for a sufficient period to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent system.[4] It is advisable to perform preliminary experiments to determine the optimal equilibration time.
- **Phase Separation:** Once equilibrium is reached, allow the suspension to settle. Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a syringe filter to remove any undissolved solid particles.
- **Sample Preparation:** Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- **Concentration Analysis:** Analyze the concentration of **N,N-Dimethylamidino Urea** in the diluted sample using a validated analytical method.[5]

- High-Performance Liquid Chromatography (HPLC): A highly specific and sensitive method for quantifying the concentration of the solute.
- UV-Vis Spectrophotometry: A simpler method that can be used if the compound has a chromophore and there are no interfering substances. A calibration curve must be prepared beforehand.
- Gravimetric Analysis: This involves evaporating the solvent from a known volume of the saturated solution and weighing the remaining solid residue. This method is straightforward but may be less accurate for solvents with high boiling points or for compounds that are not thermally stable.
- Calculation of Solubility: Calculate the solubility from the determined concentration and the dilution factor. Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **N,N-Dimethylamidino Urea** using the shake-flask method.



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Solubility Determination Workflow

Conclusion

While direct solubility data for **N,N-Dimethylamidino Urea** in organic solvents is not currently available in the public domain, this guide provides a robust framework for researchers to experimentally determine this crucial physicochemical property. The detailed protocol for the

shake-flask method, along with the suggested analytical techniques, offers a reliable approach to generating accurate and reproducible solubility data. The provided table template can be used to systematically record these findings, which will be invaluable for the scientific community and for any future work involving this compound.

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